

Application Notes and Protocols for Bioanalysis of Cisapride using Cisapride-13C,d3

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Compound of Interest

Compound Name: *Cisapride-13C,d3*

Cat. No.: *B562527*

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Introduction

Cisapride is a gastroprokinetic agent that acts as a selective serotonin 5-HT₄ receptor agonist, promoting gastrointestinal motility. Accurate quantification of Cisapride in biological matrices is crucial for pharmacokinetic, pharmacodynamic, and toxicokinetic studies. The use of a stable isotope-labeled internal standard (IS), such as **Cisapride-13C,d3**, is the gold standard for quantitative bioanalysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The co-elution of the stable isotope-labeled IS with the analyte of interest allows for correction of variations in sample preparation, matrix effects, and instrument response, thereby ensuring high accuracy and precision of the analytical method.

These application notes provide detailed protocols for the sample preparation of Cisapride from human plasma using protein precipitation and liquid-liquid extraction techniques, with **Cisapride-13C,d3** as the internal standard.

Quantitative Data Summary

The following tables summarize typical quantitative parameters for a validated LC-MS/MS method for the determination of Cisapride in human plasma.

Table 1: LC-MS/MS Method Parameters

Parameter	Typical Value
Linearity Range	0.05 - 50 ng/mL
Correlation Coefficient (r^2)	> 0.99
Lower Limit of Quantification (LLOQ)	0.05 ng/mL
Intra-day Precision (%CV)	< 15%
Inter-day Precision (%CV)	< 15%
Intra-day Accuracy (%Bias)	± 15%
Inter-day Accuracy (%Bias)	± 15%
Mean Recovery	> 85%
Matrix Effect	Minimal and compensated by IS

Table 2: Mass Spectrometry Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Cisapride	466.2	184.1
Cisapride-13C,d3 (IS)	470.2	184.1

Experimental Protocols

Preparation of Stock and Working Solutions

- Cisapride Stock Solution (1 mg/mL): Accurately weigh 10 mg of Cisapride and dissolve in 10 mL of methanol.
- Cisapride-13C,d3** Stock Solution (1 mg/mL): Accurately weigh 1 mg of **Cisapride-13C,d3** and dissolve in 1 mL of methanol.
- Cisapride Working Standards: Prepare a series of working standards by serial dilution of the Cisapride stock solution with 50:50 (v/v) methanol:water to cover the desired calibration range (e.g., 0.5 to 500 ng/mL).

- Internal Standard Working Solution (10 ng/mL): Dilute the **Cisapride-13C,d3** stock solution with 50:50 (v/v) methanol:water to a final concentration of 10 ng/mL.

Sample Preparation Protocols

This method is rapid and suitable for high-throughput analysis.

- Pipette 100 µL of human plasma into a 1.5 mL microcentrifuge tube.
- Add 20 µL of the Internal Standard Working Solution (10 ng/mL).
- Vortex briefly to mix.
- Add 300 µL of ice-cold acetonitrile to precipitate the plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube or a 96-well plate.
- Inject an aliquot (e.g., 5-10 µL) into the LC-MS/MS system.

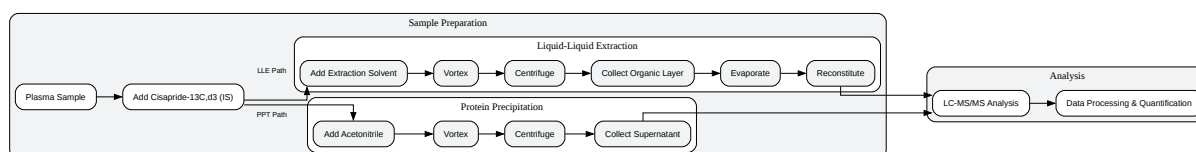
This method provides a cleaner extract, reducing potential matrix effects.[\[1\]](#)[\[2\]](#)

- Pipette 200 µL of human plasma into a 2 mL microcentrifuge tube.
- Add 25 µL of the Internal Standard Working Solution (10 ng/mL).[\[1\]](#)
- Vortex briefly to mix.
- Add 1 mL of extraction solvent (e.g., methyl tert-butyl ether (MTBE) or a mixture of diethyl ether:ethyl acetate 70:30 v/v).[\[1\]](#)
- Vortex vigorously for 5 minutes.
- Centrifuge at 14,000 x g for 10 minutes at 4°C to separate the layers.
- Carefully transfer the upper organic layer to a clean tube.

- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of mobile phase (e.g., 50:50 methanol:water with 0.1% formic acid).
- Vortex to dissolve the residue.
- Inject an aliquot (e.g., 5-10 µL) into the LC-MS/MS system.

Visualizations

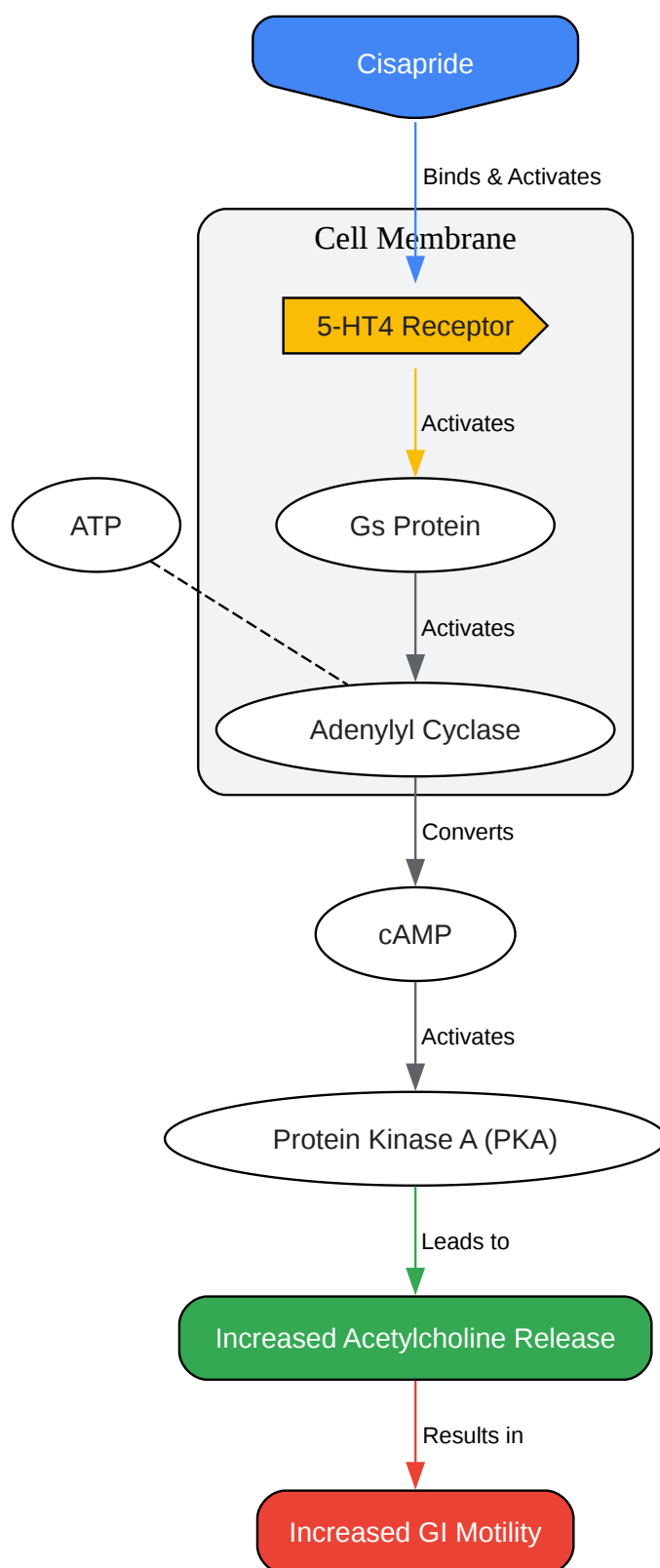
Cisapride Bioanalysis Workflow



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Workflow for Cisapride bioanalysis.

Cisapride Mechanism of Action: 5-HT₄ Receptor Signaling Pathway



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